

An In-depth Technical Guide to Teoc-MeLeu-OH: Solubility, Handling, and Application

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Compound of Interest

Compound Name: *Teoc-MeLeu-OH*

Cat. No.: *B8090397*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, handling procedures, and potential applications of **Teoc-MeLeu-OH**, a protected amino acid derivative increasingly utilized in peptide synthesis and drug discovery.

Core Properties of Teoc-MeLeu-OH

Teoc-MeLeu-OH, or N-Teoc-N-methyl-L-leucine, is a synthetic derivative of the essential amino acid L-leucine. The presence of the 2-(trimethylsilyl)ethoxycarbonyl (Teoc) protecting group on the amino terminus makes it a valuable building block in solid-phase peptide synthesis (SPPS).

Physicochemical Data

A summary of the key physicochemical properties of **Teoc-MeLeu-OH** is presented in Table 1.

Property	Value	Source
Molecular Formula	C13H27NO4Si	[1]
Molecular Weight	289.44 g/mol	[1]
Appearance	White to off-white solid	[1]
CAS Number	2411590-92-4	[1]
Predicted Specific Gravity/Density	1.015 ± 0.06 g/cm ³	[2]

Solubility

The solubility of **Teoc-MeLeu-OH** is a critical parameter for its use in solution-phase reactions and for the preparation of stock solutions for SPPS. Quantitative solubility data is summarized in Table 2.

Solvent	Solubility	Concentration (Molar)	Notes	Source
DMSO	100 mg/mL	345.49 mM	Ultrasonic assistance may be required. Use of hygroscopic DMSO can impact solubility; freshly opened solvent is recommended.	

Handling and Storage

Proper handling and storage of **Teoc-MeLeu-OH** are essential to maintain its integrity and ensure the safety of laboratory personnel.

Safety Precautions

Teoc-MeLeu-OH is classified as a chemical that may cause skin irritation, serious eye irritation, and respiratory irritation. It is also suspected of being harmful if swallowed. Therefore, appropriate personal protective equipment (PPE) should be worn at all times.

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields.
- Skin Protection: Wear protective gloves and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a respirator may be necessary.

In case of exposure, follow these first-aid measures:

- If inhaled: Move the person to fresh air.
- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water.

Storage Conditions

Recommendations for the storage of **Teoc-MeLeu-OH** in both solid and solution form are provided in Table 3.

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	
4°C	2 years		
In Solvent	-80°C	6 months	
-20°C	1 month		

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions before storage.

Experimental Protocols

While specific protocols for **Teoc-MeLeu-OH** are not widely published, its application in solid-phase peptide synthesis (SPPS) would follow the general principles of Fmoc-based chemistry. The Teoc group is stable to the basic conditions used for Fmoc removal (e.g., piperidine) and can be cleaved under specific conditions using fluoride ions.

General Protocol for Incorporation of Teoc-MeLeu-OH in SPPS

This protocol outlines the general steps for coupling **Teoc-MeLeu-OH** to a growing peptide chain on a solid support.

Materials:

- Resin-bound peptide with a free N-terminal amine
- **Teoc-MeLeu-OH**
- Coupling reagent (e.g., HBTU, HATU)
- Base (e.g., DIPEA, NMM)
- Anhydrous N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine solution (20% in DMF)

Procedure:

- Resin Swelling: Swell the resin-bound peptide in DMF or DCM for 30-60 minutes.
- Fmoc Deprotection (if applicable): Treat the resin with 20% piperidine in DMF to remove the Fmoc protecting group from the N-terminus of the peptide chain. Wash the resin thoroughly with DMF and DCM.

- Activation of **Teoc-MeLeu-OH**: In a separate vessel, dissolve **Teoc-MeLeu-OH** and a coupling reagent (e.g., HBTU) in DMF. Add a base (e.g., DIPEA) to activate the carboxylic acid.
- Coupling: Add the activated **Teoc-MeLeu-OH** solution to the resin. Allow the reaction to proceed for 1-2 hours at room temperature with gentle agitation.
- Washing: After the coupling reaction is complete, wash the resin extensively with DMF and DCM to remove excess reagents and byproducts.
- Capping (Optional): To block any unreacted amino groups, treat the resin with a capping solution (e.g., acetic anhydride and DIPEA in DMF).
- Chain Elongation: Repeat the deprotection and coupling steps for the subsequent amino acids in the peptide sequence.

Cleavage of the Teoc Protecting Group

The Teoc group is typically removed at the end of the synthesis or at a specific step where the N-terminal amine needs to be deprotected for further modification.

Reagents:

- Tetrabutylammonium fluoride (TBAF) solution in a suitable solvent (e.g., THF or DMF)

Procedure:

- Swell the Teoc-protected peptide-resin in the chosen solvent.
- Treat the resin with the TBAF solution. The reaction time and temperature will need to be optimized depending on the specific peptide sequence and other protecting groups present.
- Monitor the reaction for completeness using a suitable analytical technique (e.g., HPLC-MS).
- Once the deprotection is complete, wash the resin thoroughly to remove the fluoride reagent and byproducts.

Analytical Methods

The purity and identity of **Teoc-MeLeu-OH** and peptides containing this residue can be assessed using standard analytical techniques.

- **High-Performance Liquid Chromatography (HPLC):** Reversed-phase HPLC is commonly used to determine the purity of amino acid derivatives and peptides. A C18 column with a water/acetonitrile gradient containing a small amount of trifluoroacetic acid (TFA) is a typical setup.
- **Mass Spectrometry (MS):** Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometry can be used to confirm the molecular weight of **Teoc-MeLeu-OH** and the final peptide product. Tandem mass spectrometry (MS/MS) can be employed for peptide sequencing.

Biological Role and Signaling Pathways

As a derivative of L-leucine, **Teoc-MeLeu-OH** is expected to be incorporated into peptides that may exhibit biological activity. Amino acids and their derivatives have been recognized for their potential to influence anabolic hormone secretion and prevent exercise-induced muscle damage. However, specific signaling pathways directly modulated by **Teoc-MeLeu-OH** or peptides containing it have not been extensively documented in publicly available literature.

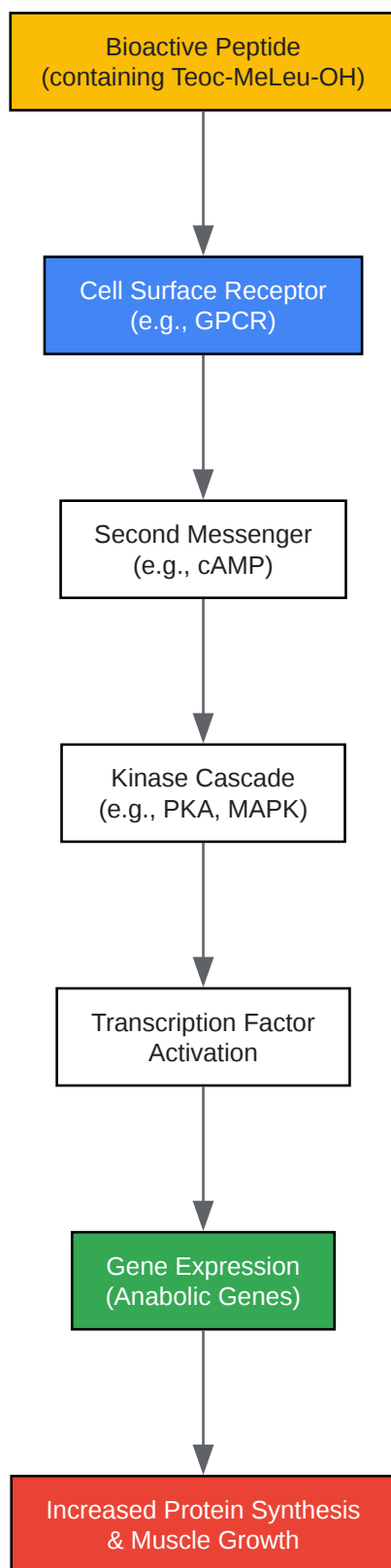
The diagram below illustrates a generalized workflow for the synthesis and potential biological screening of a peptide containing **Teoc-MeLeu-OH**.



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Caption: Workflow for Synthesis and Biological Evaluation of a **Teoc-MeLeu-OH** Containing Peptide.

The following diagram illustrates a hypothetical signaling pathway that could be influenced by a bioactive peptide containing **Teoc-MeLeu-OH**, based on the general understanding of anabolic processes.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. capotchem.cn [capotchem.cn]
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